

# Application Notes and Protocols: AVN-944

## Solubility and Stability in DMSO

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### Compound of Interest

Compound Name: AVN-944

Cat. No.: B1256984

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This document provides detailed information on the solubility and stability of **AVN-944** in dimethyl sulfoxide (DMSO), a common solvent for in vitro and in vivo studies. The following protocols and data are intended to guide researchers in the proper handling and storage of **AVN-944** solutions to ensure experimental accuracy and reproducibility.

## AVN-944 Overview

**AVN-944**, also known as VX-944, is a potent and selective, non-competitive inhibitor of inosine monophosphate dehydrogenase (IMPDH).<sup>[1][2][3]</sup> IMPDH is a rate-limiting enzyme in the de novo synthesis of guanine nucleotides. By inhibiting this enzyme, **AVN-944** disrupts DNA and RNA synthesis, leading to the inhibition of cell proliferation and the induction of apoptosis.<sup>[1]</sup> It has demonstrated anti-cancer activity in various models, including multiple myeloma and prostate cancer.<sup>[1][3][4]</sup>

## Solubility of AVN-944 in DMSO

The solubility of **AVN-944** in DMSO has been reported by various suppliers, with some variation in the exact values. This variability may be attributed to factors such as the purity of the compound, the water content of the DMSO, and the use of physical methods like sonication to aid dissolution.

Table 1: Reported Solubility of **AVN-944** in DMSO

Supplier/Source	Reported Solubility	Molar Concentration (approx.)	Notes
MedchemExpress	100 mg/mL	209.42 mM	Requires sonication; hygroscopic DMSO can significantly impact solubility. <a href="#">[4]</a>
Cayman Chemical	30 mg/mL	62.83 mM	-
Sigma-Aldrich	2 mg/mL	4.19 mM	Solution is clear at this concentration.

**Key Recommendation:** It is crucial to use newly opened, anhydrous grade DMSO to achieve maximal solubility, as DMSO is hygroscopic and absorbed water can reduce the solubility of **AVN-944**.[\[4\]](#) The use of sonication or gentle warming (e.g., to 37°C) can also facilitate the dissolution of higher concentrations.[\[5\]](#)

## Stability and Storage of AVN-944 in DMSO

Proper storage of **AVN-944** stock solutions in DMSO is critical to maintain its biological activity and ensure the reliability of experimental results.

Table 2: Recommended Storage Conditions for **AVN-944** in DMSO

Source	Storage Temperature	Duration	Notes
MedchemExpress	-80°C	2 years	-
MedchemExpress	-20°C	1 year	-
Selleckchem (General)	-20°C	3 months	General guideline for small molecule compounds in DMSO. <a href="#">[5]</a>

Key Recommendations:

- For long-term storage, it is recommended to store **AVN-944** stock solutions at -80°C.
- For short-term use, storage at -20°C is acceptable.
- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is advisable to prepare small aliquots of the stock solution.[\[5\]](#)
- Before use, allow the frozen stock solution to thaw completely and bring it to room temperature. Ensure the solution is homogeneous by vortexing gently.

## Experimental Protocols

### Protocol for Preparing a Concentrated Stock Solution of AVN-944 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AVN-944** in DMSO.

#### Materials:

- **AVN-944** powder (CAS: 297730-17-7, Molecular Weight: 477.51 g/mol )[\[1\]](#)[\[4\]](#)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Calculate the required mass of **AVN-944**:
  - For 1 mL of a 10 mM stock solution, the required mass is:
    - Mass (mg) =  $10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 477.51 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.7751 \text{ mg}$

- Weigh the **AVN-944** powder:
  - Carefully weigh out the calculated amount of **AVN-944** powder using a calibrated analytical balance and place it in a sterile vial.
- Add DMSO:
  - Add the desired volume of anhydrous DMSO to the vial containing the **AVN-944** powder.
- Dissolve the compound:
  - Vortex the solution until the **AVN-944** is completely dissolved.
  - If necessary, use a sonicator for a few minutes to aid dissolution, being careful to avoid excessive heating of the sample.
- Storage:
  - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

## Protocol for Assessing the Stability of AVN-944 in DMSO

This protocol provides a general framework for evaluating the stability of an **AVN-944** stock solution in DMSO over time using High-Performance Liquid Chromatography (HPLC).

### Materials:

- **AVN-944** in DMSO stock solution
- HPLC system with a suitable detector (e.g., UV-Vis)
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with a modifier like formic acid or trifluoroacetic acid)

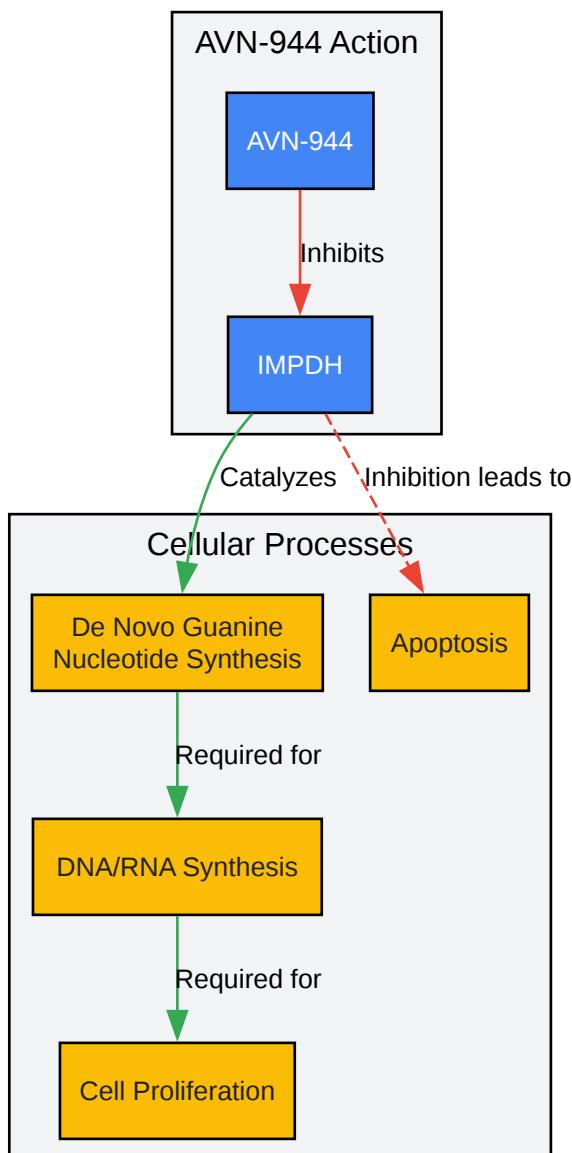
- Incubators or storage units at desired temperatures (e.g., room temperature, 4°C, -20°C, -80°C)

Procedure:

- Initial Analysis (Time Zero):
  - Prepare a fresh stock solution of **AVN-944** in DMSO at the desired concentration.
  - Immediately dilute a small aliquot of the stock solution with the mobile phase to a suitable concentration for HPLC analysis.
  - Inject the sample into the HPLC system and record the chromatogram. The peak corresponding to **AVN-944** should be identified, and its area recorded. This serves as the baseline (100% integrity).
- Sample Storage:
  - Aliquot the remaining stock solution into multiple vials and store them under the desired conditions (e.g., -20°C and -80°C).
- Time-Point Analysis:
  - At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve an aliquot from each storage condition.
  - Allow the sample to thaw completely and come to room temperature.
  - Prepare the sample for HPLC analysis as described in step 1.
  - Analyze the sample by HPLC using the same method as the initial analysis.
- Data Analysis:
  - Compare the peak area of **AVN-944** in the chromatograms from each time point to the initial (time zero) peak area.

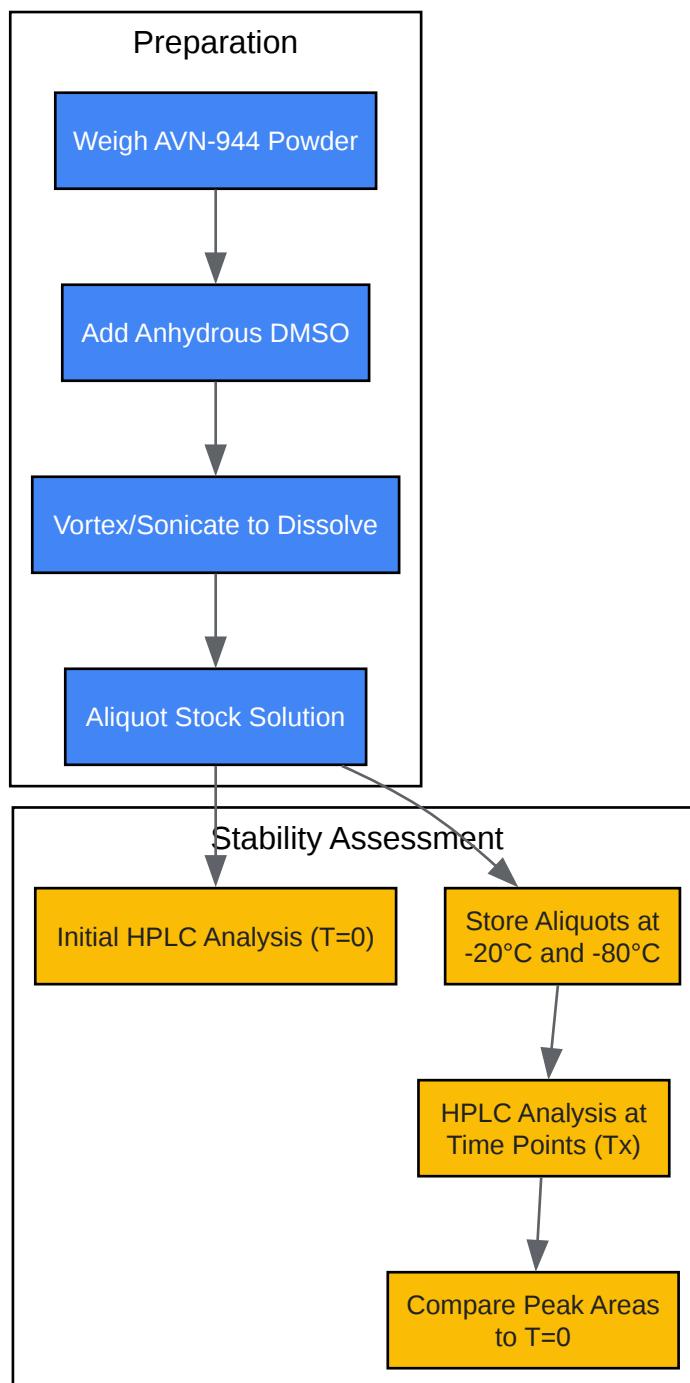
- The appearance of new peaks or a decrease in the area of the **AVN-944** peak indicates degradation.
- Calculate the percentage of **AVN-944** remaining at each time point relative to the initial measurement.

## Visualizations



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Caption: Signaling Pathway of **AVN-944** Action.



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Caption: Experimental Workflow for **AVN-944** Solubility and Stability Testing.

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